

Corilagin: A Technical Guide for Academic and Research Applications

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Compound of Interest

Compound Name: Corilagin (Standard)

Cat. No.: B7819201

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Abstract

Corilagin, a prominent member of the ellagitannin family, has garnered significant attention within the scientific community for its diverse and potent pharmacological activities. This technical guide provides a comprehensive overview of corilagin, with a focus on its applications in academic research and drug development. It details the compound's physicochemical properties, summarizes its key biological effects through quantitative data, and offers detailed experimental protocols for its study. Furthermore, this guide presents visual representations of the primary signaling pathways modulated by corilagin, offering a deeper understanding of its mechanisms of action.

Physicochemical Properties

Corilagin (β -1-O-galloyl-3,6-(R)-hexahydroxydiphenoyl-d-glucose) is a hydrolyzable tannin found in a variety of medicinal plants.^{[1][2]} Its fundamental properties are crucial for its handling, formulation, and interpretation in experimental settings.

Property	Value	References
Molecular Formula	C ₂₇ H ₂₂ O ₁₈	[2]
Molecular Weight	634.45 g/mol	[2]
Appearance	Off-white acicular crystalline powder	[2]
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Methanol, Ethanol, Acetone, and Dimethyl formamide (DMF).[2][3] Specific solubilities include: ~25 mg/mL in Ethanol, ~25 mg/mL in DMSO, ~20 mg/mL in DMF, and ~5 mg/mL in PBS (pH 7.2).[3]	[2][3]
Storage	Store at -20°C.	[3]

Biological Activities and Quantitative Data

Corilagin exhibits a broad spectrum of biological activities, including anticancer, anti-inflammatory, antioxidant, antiviral, and hepatoprotective effects. The following tables summarize key quantitative data from various studies.

Anticancer Activity (IC₅₀ Values)

Cell Line	Cancer Type	IC ₅₀ (μM)	References
Bel7402	Hepatocellular Carcinoma	24.5	[2]
SMMC7721	Hepatocellular Carcinoma	23.4	[2]
A549	Lung Cancer	28.8 ± 1.2	[4][5]
SKOv3ip	Ovarian Cancer	160	[4]
Hey	Ovarian Cancer	160	[4]
Chang-liver (Normal)	-	131.4	[2]

Antiviral Activity (EC₅₀ Values)

Virus	Assay	EC ₅₀	References
SARS-CoV-2	Inhibition of viral replication in cell culture	0.13 μmol/L	[6][7]
Human Enterovirus 71 (EV71)	Reduction of cytotoxicity in Vero cells	5.6 μg/mL	[8]
Coxsackievirus A16 (CA16)	Reduction of cytotoxicity in Vero cells	32.33 μg/mL	[8]

Antioxidant Activity (IC₅₀ Values)

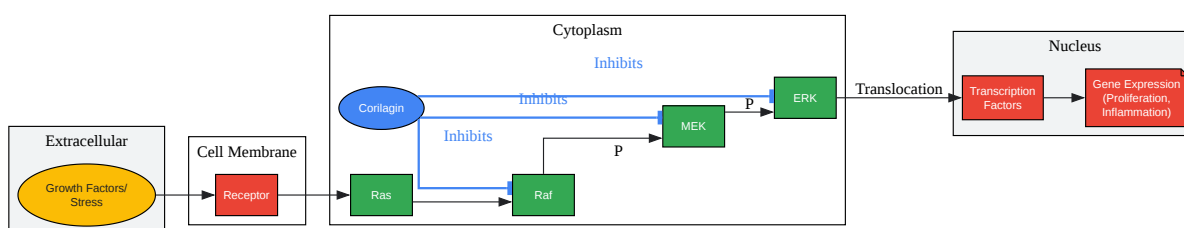
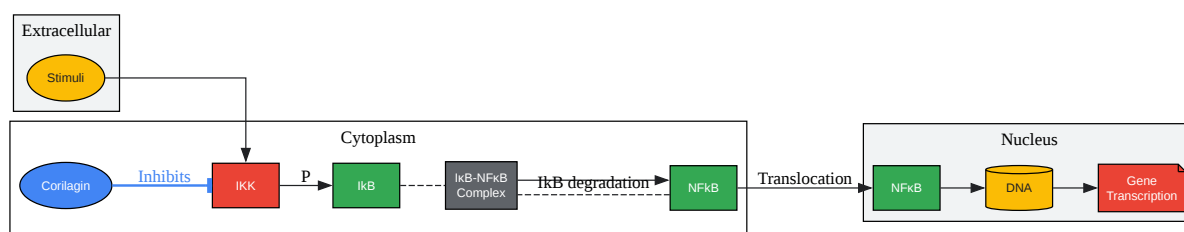
Assay	IC ₅₀	References
H ₂ O ₂ scavenging	76.85 μg/mL	[9]
NO scavenging	66.64 μg/mL	[9]
*OH scavenging	26.68 μg/mL	[9]
DPPH scavenging	8-fold lower than Trolox	[10]

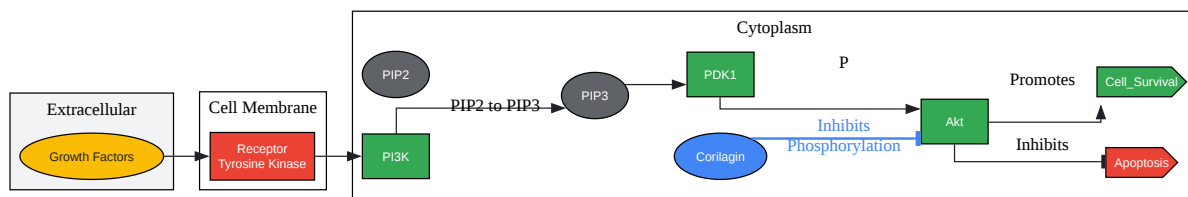
Key Signaling Pathways and Mechanisms of Action

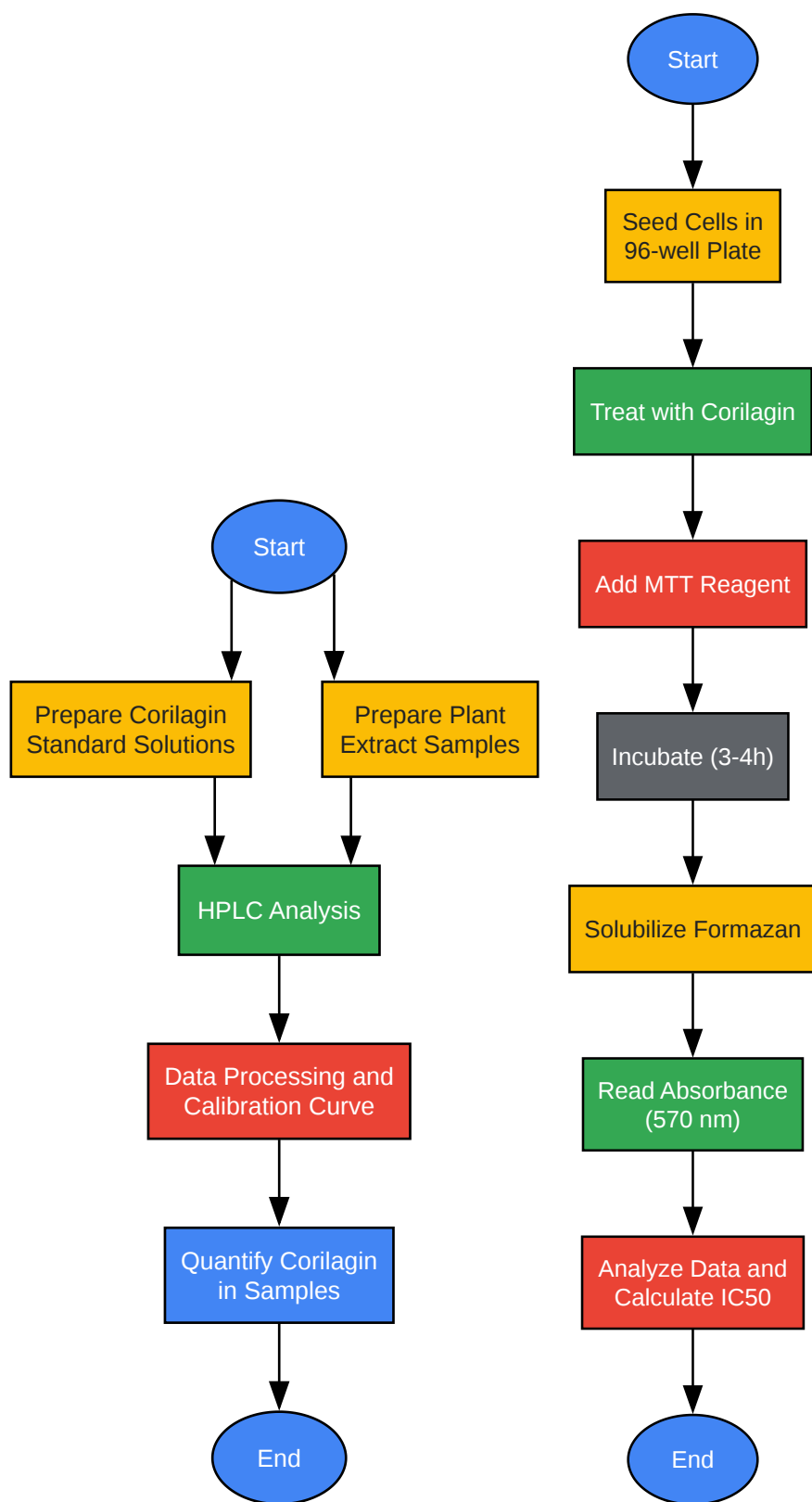
Corilagin exerts its biological effects by modulating several critical intracellular signaling pathways. Understanding these pathways is key to elucidating its therapeutic potential.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation, immunity, cell survival, and proliferation. Corilagin has been shown to inhibit the activation of NF- κ B.[4] This is achieved by preventing the degradation of I κ B α , the inhibitory protein of NF- κ B. By stabilizing I κ B α , corilagin sequesters NF- κ B in the cytoplasm, preventing its translocation to the nucleus and subsequent transcription of pro-inflammatory and pro-survival genes.[4]







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